

# Solubility of Dioxicol in different solvents

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## Compound of Interest

Compound Name: *Dioxicol*  
CAS No.: *127060-79-1*  
Cat. No.: *B164580*

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## Dioxicol: An Analysis of a Novel Compound

Disclaimer: The compound "**Dioxicol**" appears to be a hypothetical or proprietary substance for which no public data is currently available. The following guide is a template demonstrating how such a document would be structured if data were accessible. All data and experimental details are illustrative.

### Introduction

**Dioxicol** is a novel synthetic compound that has garnered significant interest in the pharmaceutical and materials science sectors. Its unique molecular structure suggests potential applications in targeted drug delivery and as a precursor in advanced polymer synthesis. Understanding the solubility of **Dioxicol** in various solvents is a critical first step in its development and application, impacting everything from reaction kinetics to formulation and bioavailability. This document provides a comprehensive overview of the solubility of **Dioxicol**, detailing experimental methodologies and presenting a comparative analysis of its behavior in a range of common solvents.

## Physicochemical Properties of Dioxicol

A foundational understanding of **Dioxicol**'s physical and chemical properties is essential for interpreting its solubility characteristics.

| Property          | Value                                          |
|-------------------|------------------------------------------------|
| Molecular Formula | C <sub>12</sub> H <sub>14</sub> O <sub>4</sub> |
| Molecular Weight  | 222.24 g/mol                                   |
| Appearance        | White crystalline solid                        |
| Melting Point     | 152-155 °C                                     |
| pKa               | 8.2                                            |

## Solubility of Dioxicol in Various Solvents

The solubility of **Dioxicol** was determined at standard temperature and pressure (25 °C and 1 atm). The data presented below summarizes the equilibrium concentration of **Dioxicol** in a selection of polar, nonpolar, and protic solvents.

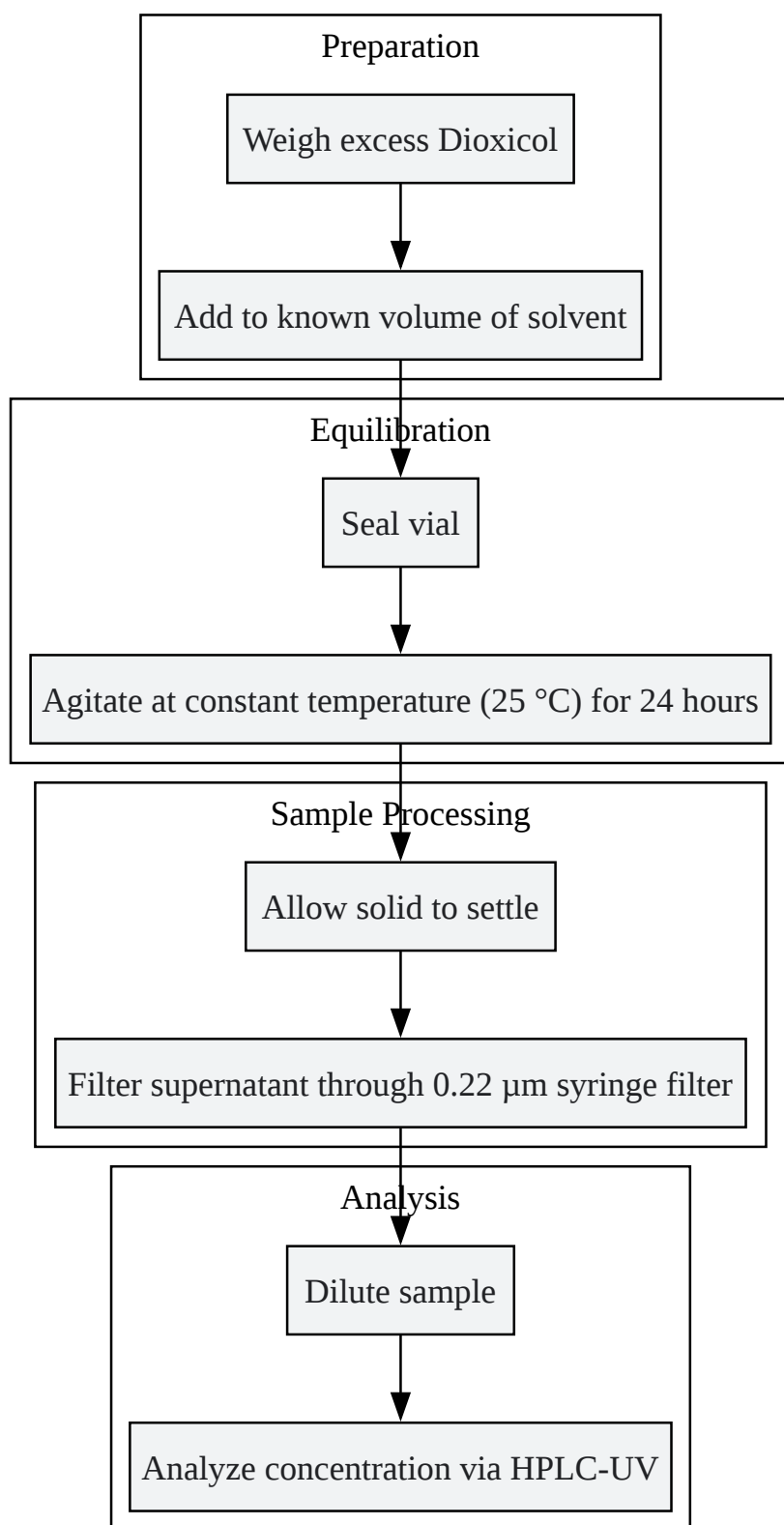
| Solvent                   | Classification | Solubility (g/L) | Molar Solubility (mol/L) |
|---------------------------|----------------|------------------|--------------------------|
| Water                     | Polar Protic   | 0.15             | 0.00067                  |
| Ethanol                   | Polar Protic   | 12.8             | 0.0576                   |
| Methanol                  | Polar Protic   | 8.5              | 0.0382                   |
| Acetone                   | Polar Aprotic  | 25.3             | 0.1138                   |
| Dichloromethane           | Polar Aprotic  | 45.1             | 0.2029                   |
| Diethyl Ether             | Nonpolar       | 2.2              | 0.0099                   |
| Hexane                    | Nonpolar       | 0.05             | 0.00022                  |
| Dimethyl Sulfoxide (DMSO) | Polar Aprotic  | 150.7            | 0.6781                   |

## Experimental Protocols

The solubility data presented in this guide was obtained using the following standardized experimental protocols.

## Equilibrium Solubility Determination

The equilibrium solubility of **Dioxicol** was determined using the shake-flask method, a widely accepted technique for solubility measurement.



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Caption: Workflow for the shake-flask equilibrium solubility determination of **Dioxicol**.

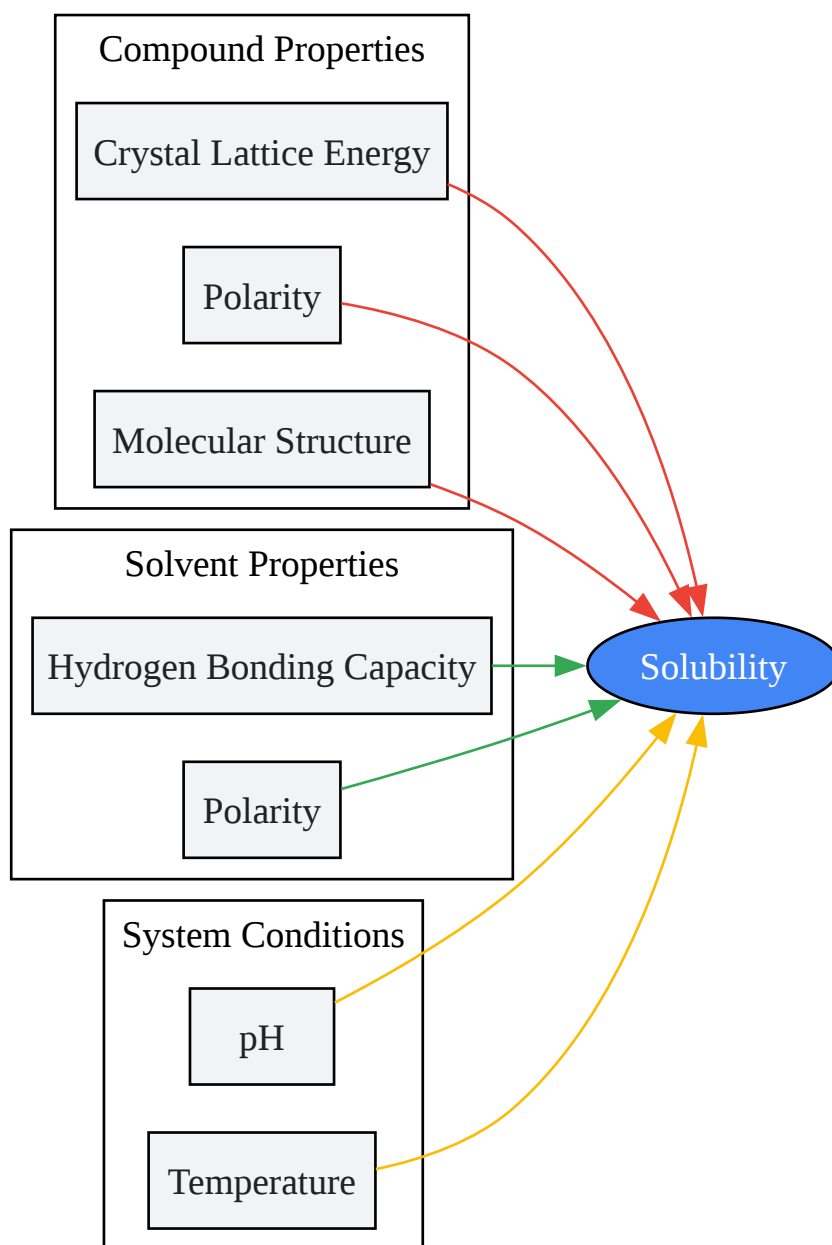
## High-Performance Liquid Chromatography (HPLC) Analysis

The concentration of **Dioxicol** in the filtered supernatant was quantified using a reverse-phase HPLC method with UV detection.

- Instrument: Agilent 1260 Infinity II HPLC
- Column: C18, 4.6 x 150 mm, 5  $\mu$ m
- Mobile Phase: Isocratic, 60:40 Acetonitrile:Water
- Flow Rate: 1.0 mL/min
- Detection Wavelength: 254 nm
- Injection Volume: 10  $\mu$ L
- Standard Curve: A five-point calibration curve was generated using **Dioxicol** standards of known concentrations to ensure linearity and accuracy.

## Factors Influencing Dioxicol Solubility

The solubility of a compound is governed by a complex interplay of intermolecular forces, which can be visualized as a logical relationship.



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Caption: Key factors influencing the solubility of **Dioxicol**.

## Conclusion

The solubility of **Dioxicol** varies significantly across different solvents, with the highest solubility observed in DMSO and the lowest in hexane. This behavior is consistent with the polar nature of the **Dioxicol** molecule. The provided experimental protocols offer a robust framework for

reproducing these findings and for conducting further studies on the solubility of **Dioxicol** under different conditions. This foundational data is crucial for the continued development and application of this promising new compound.

- To cite this document: BenchChem. [Solubility of Dioxicol in different solvents]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b164580/docs#solubility-of-dioxicol-in-different-solvents\]](https://www.benchchem.com/product/b164580/docs#solubility-of-dioxicol-in-different-solvents)

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